

Physical properties of "Methyl 3-amino-6-iodopyrazine-2-carboxylate"

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Compound of Interest

Compound Name: Methyl 3-amino-6-iodopyrazine-2-carboxylate

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An In-depth Technical Guide to the Physical Properties of **Methyl 3-amino-6-iodopyrazine-2-carboxylate**

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 3-amino-6-iodopyrazine-2-carboxylate**, a heterocyclic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document collates available data from various sources and presents it in a structured format, supplemented with generalized experimental protocols for the determination of these properties.

Chemical Identity

- Chemical Name: **Methyl 3-amino-6-iodopyrazine-2-carboxylate**
- CAS Number: 1458-16-8[1]
- Molecular Formula: C₆H₆IN₃O₂[2]
- Molecular Weight: 279.04 g/mol [1][2]
- Synonyms: 3-Amino-6-iodopyrazine-2-carboxylic acid methyl ester, Methyl 3-amino-6-iodopyrazine-2-carboxylate

Physical Properties

The physical characteristics of a compound are crucial for its handling, formulation, and development as a potential therapeutic agent. The table below summarizes the key physical properties of **Methyl 3-amino-6-iodopyrazine-2-carboxylate**.

Property	Value	Source
Appearance	Solid (predicted)	-
Melting Point	200-202 °C	[1]
Boiling Point	Not available	-
Solubility	Sparingly soluble (23 g/L at 25 °C)	[1]
Density	2.020 ± 0.06 g/cm ³ (at 20 °C)	[1]

Note: The reported solubility and density are calculated values and may not represent experimentally determined results.

Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **Methyl 3-amino-6-iodopyrazine-2-carboxylate** are not readily available in the literature, the following sections describe generalized protocols that are standard in organic chemistry laboratories for such characterizations.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range typically suggests a high degree of purity, whereas a broad range can indicate the presence of impurities.

Principle: A small, finely powdered sample of the solid is heated slowly, and the temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- A small amount of **Methyl 3-amino-6-iodopyrazine-2-carboxylate** is finely ground using a mortar and pestle.
- The open end of a capillary tube is tapped into the powdered sample until a small amount of the compound (2-3 mm in height) is packed into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point (200 °C).
- The heating rate is then reduced to 1-2 °C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

Solubility Determination (Qualitative)

Understanding a compound's solubility in various solvents is essential for purification, reaction chemistry, and formulation.

Principle: A small, known amount of the solute is added to a known volume of a solvent, and its dissolution is observed at a specific temperature.

Apparatus:

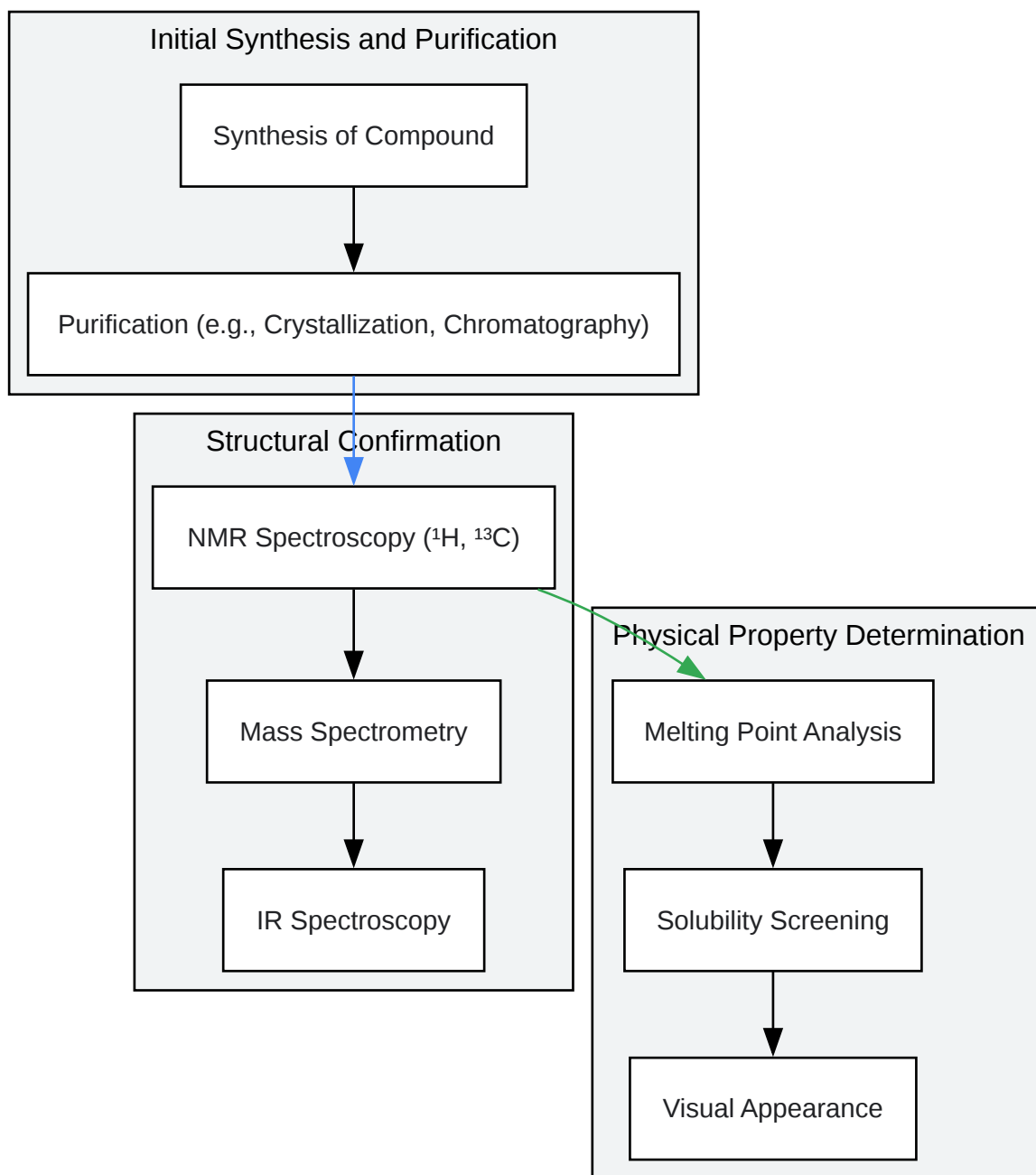
- Test tubes and rack
- Vortex mixer
- Spatula
- Graduated cylinders or pipettes

Procedure:

- A small, pre-weighed amount of **Methyl 3-amino-6-iodopyrazine-2-carboxylate** (e.g., 10 mg) is placed into a series of test tubes.
- A known volume (e.g., 1 mL) of various solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane) is added to each test tube.
- The test tubes are agitated using a vortex mixer for a set period (e.g., 1-2 minutes).
- The samples are allowed to stand, and the dissolution is visually observed.
- Solubility is typically categorized as:
 - Soluble: The entire solid dissolves.
 - Sparingly soluble: A significant portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve.

Logical Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a newly synthesized compound like **Methyl 3-amino-6-iodopyrazine-2-carboxylate**.



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Caption: General workflow for compound characterization.

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